

An In-depth Technical Guide to CAS Number 115299-13-3

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Compound of Interest

Compound Name: *2-(Furan-2-yl)-1,3-thiazolidine-4-carboxylic acid*

CAS No.: 72678-98-9

Cat. No.: B1226282

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An Investigation into a Chemical Enigma

For the Attention of Researchers, Scientists, and Drug Development Professionals

Preamble: The Challenge of Undocumented Chemical Space

In the vast landscape of chemical compounds, each identified by a unique CAS (Chemical Abstracts Service) number, a significant portion remains sparsely documented in publicly accessible scientific literature. This guide addresses CAS number 115299-13-3, a compound that exemplifies this challenge. Despite its formal registration, detailed technical information regarding its properties, synthesis, and applications is not readily available in peer-reviewed journals, established chemical databases, or technical data sheets from major suppliers.

This document, therefore, deviates from a traditional technical guide that would detail established protocols and mechanisms. Instead, it serves as a meta-analysis of the available information and provides a structured approach for a researcher encountering such an

undocumented compound. It outlines the necessary investigatory steps to characterize a novel or poorly described chemical entity, thereby offering a framework for navigating the frontiers of chemical discovery.

Part 1: Initial Scoping and Data Aggregation

The primary search for CAS number 115299-13-3 across scientific databases and chemical supplier catalogs yields minimal substantive data. While the number is listed by some commercial vendors, these listings typically lack critical information such as:

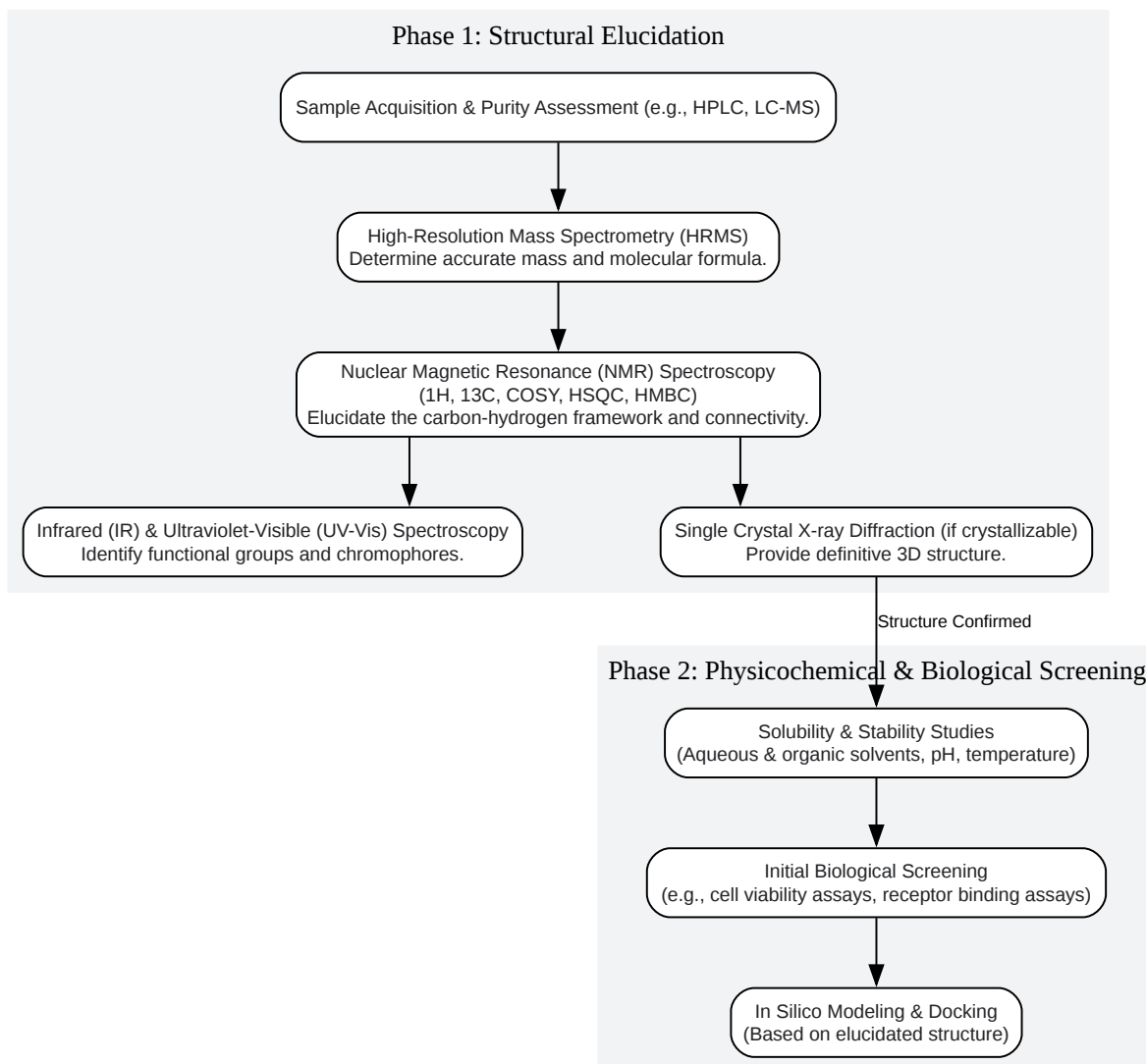
- **Chemical Structure:** No definitive chemical structure is consistently associated with this CAS number in reputable sources.
- **Physicochemical Properties:** Data on melting point, boiling point, solubility, and spectroscopic characteristics are absent.
- **Biological Activity:** There is no published research detailing any pharmacological or biological effects.
- **Synthetic Routes:** Methods of preparation or synthesis are not described.

This absence of foundational data necessitates a shift in strategy from documenting known attributes to proposing a workflow for their discovery.

Part 2: A Proposed Research Workflow for Characterization

For a researcher in possession of a physical sample of a compound designated as CAS 115299-13-3, the following experimental workflow is proposed to systematically elucidate its properties. This workflow is designed to be self-validating, with each step providing data that informs the next.

Workflow for De Novo Characterization of an Unknown Compound



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Caption: Proposed workflow for the de novo characterization of an unknown chemical compound.

Experimental Protocols: Foundational Steps

1. Purity Assessment using High-Performance Liquid Chromatography (HPLC)

- Rationale: To ensure that all subsequent analytical data is derived from a single chemical entity, free from significant impurities that could confound interpretation.
- Methodology:
 - Dissolve a small, accurately weighed sample of the compound in a suitable solvent (e.g., acetonitrile or methanol).
 - Inject the sample into an HPLC system equipped with a C18 reverse-phase column.
 - Run a gradient elution program, starting with a high percentage of water and gradually increasing the percentage of organic solvent.
 - Monitor the eluent using a UV detector at multiple wavelengths (e.g., 210, 254, 280 nm) and a mass spectrometer.
 - A single, sharp peak in the chromatogram is indicative of high purity.

2. Molecular Formula Determination via High-Resolution Mass Spectrometry (HRMS)

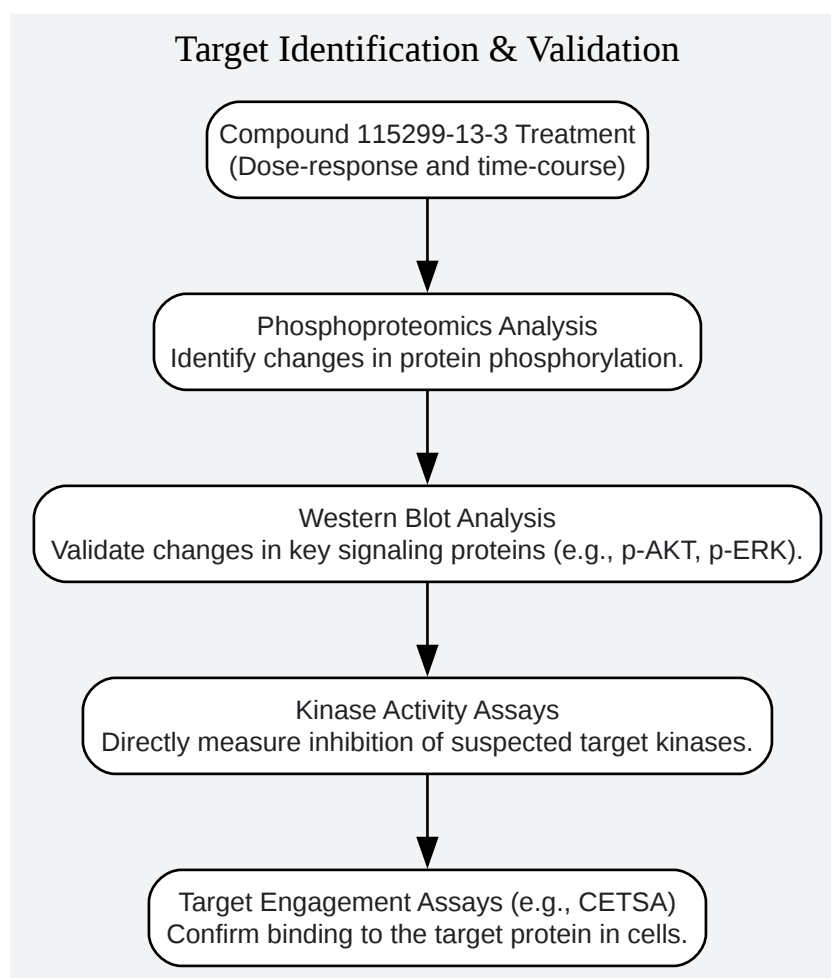
- Rationale: To determine the precise elemental composition of the molecule, which is a critical constraint for structure elucidation.
- Methodology:
 - Prepare a dilute solution of the purified compound.
 - Infuse the solution into an HRMS instrument (e.g., Orbitrap or TOF).
 - Acquire the mass spectrum in positive and/or negative ionization mode.
 - The high-resolution mass-to-charge ratio (m/z) of the molecular ion allows for the calculation of a unique elemental formula.

Part 3: The Path Forward: From Anonymity to Application

Once a definitive structure is established for CAS 115299-13-3, the subsequent research trajectory would be dictated by its chemical class and any "hits" from initial biological screening. For instance, if the structure resembles a known kinase inhibitor scaffold and demonstrates effects on cell proliferation, the focus would shift to target identification and validation.

Illustrative Signaling Pathway Investigation Workflow

Should initial screening suggest activity in a cancer cell line, a logical next step would be to investigate its impact on key signaling pathways.



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Caption: Workflow for investigating the mechanism of action of a novel bioactive compound.

Conclusion and Future Outlook

The case of CAS number 115299-13-3 highlights a critical reality in chemical and pharmaceutical research: the existence of a vast, uncharted chemical space. While this particular CAS number currently represents an enigma, it also serves as a proxy for the countless other compounds that await characterization. The methodologies and workflows outlined in this guide provide a robust framework for transforming such an unknown entity into a well-defined tool for scientific discovery and potential therapeutic development. The true technical guide for CAS 115299-13-3 remains to be written, pending the foundational research proposed herein.

References

As of the date of this document, there are no authoritative, peer-reviewed scientific publications or comprehensive technical data sheets available for CAS number 115299-13-3 that would allow for a complete and verifiable reference list pertaining to its specific properties and uses. The references for the general methodologies described (e.g., HPLC, NMR, Mass Spectrometry) are foundational and can be found in standard analytical chemistry textbooks.

- To cite this document: BenchChem. [An In-depth Technical Guide to CAS Number 115299-13-3]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1226282/docs#an-in-depth-technical-guide-to-cas-number-115299-13-3\]](https://www.benchchem.com/product/b1226282/docs#an-in-depth-technical-guide-to-cas-number-115299-13-3)

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